

Application Note: Forensic Toxicology Screening for Methoxpropamine and its Metabolites

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Compound of Interest

Compound Name: *Methoxpropamine*

CAS No.: *2504100-71-2*

Cat. No.: *B16369217*

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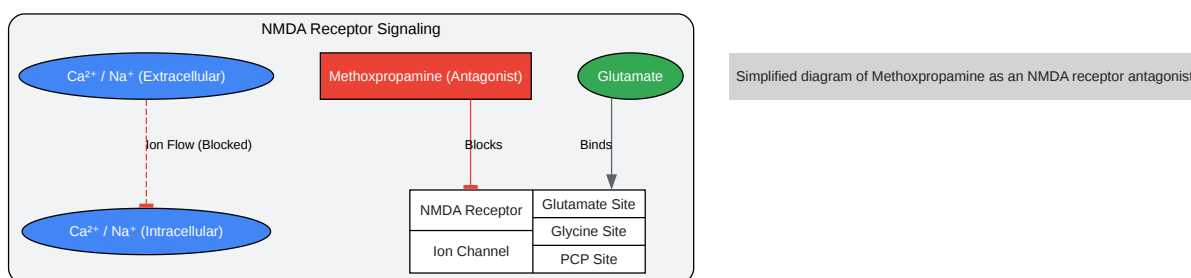
Introduction

Methoxpropamine (MXPr), also known as 3-MeO-2'-oxo-PCPr, is a dissociative new psychoactive substance (NPS) of the arylcyclohexylamine class.^{[1][2][3][4][5]} Structurally similar to ketamine, methoxetamine (MXE), and 3-MeO-PCE, MXPr has emerged on the illicit drug market, posing a significant challenge for forensic toxicologists.^{[1][2][3][4][5]} Like its analogues, MXPr primarily acts as a potent antagonist of the N-methyl-D-aspartate (NMDA) receptor.^{[5][6]} Accurate identification of MXPr and its metabolites in biological matrices is crucial for confirming consumption in clinical and forensic investigations. This application note provides detailed protocols for the screening and identification of MXPr and its primary metabolites in various biological samples using advanced analytical techniques.

Mechanism of Action: NMDA Receptor Antagonism

Methoxpropamine exerts its dissociative effects by acting as an antagonist at the NMDA receptor. This receptor is a ligand-gated ion channel crucial for synaptic plasticity and memory function. Under normal conditions, the binding of neurotransmitters glutamate and glycine

opens the channel, allowing the influx of Ca^{2+} and Na^{+} ions. MXPr binds to a site within the ion channel (the PCP site), physically blocking the flow of ions even when the receptor is activated by its agonists. This disruption of glutamatergic neurotransmission leads to the dissociative, anesthetic, and hallucinogenic effects reported by users.



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Caption: Simplified diagram of **Methoxpropamine** as an NMDA receptor antagonist.

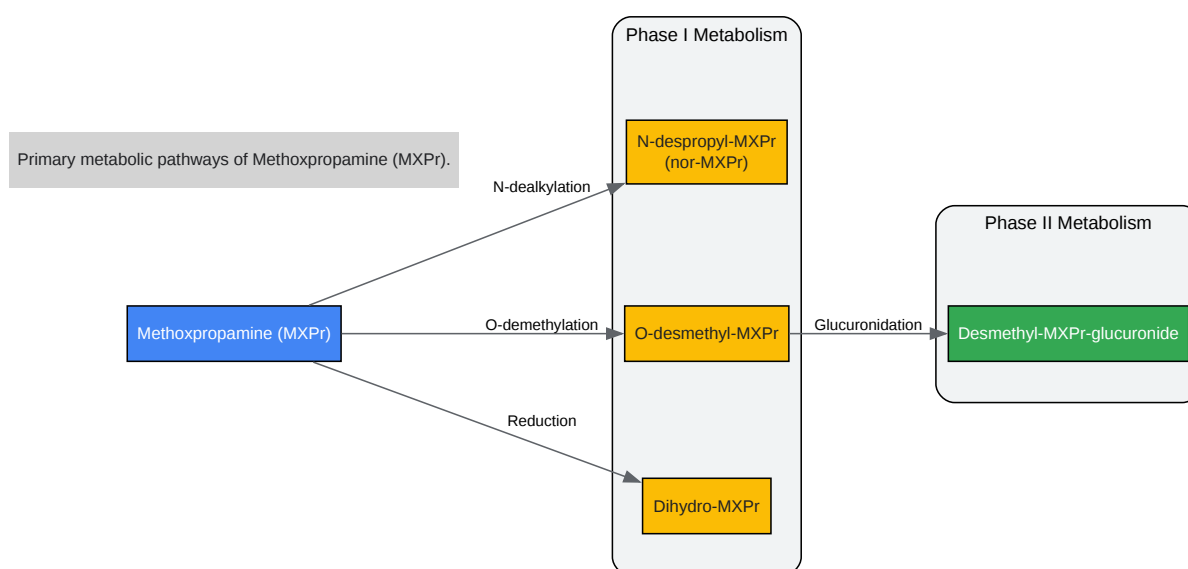
Metabolism of Methoxpropamine

Understanding the metabolic fate of MXPr is essential for developing robust analytical methods that can extend the window of detection. In vitro studies using pooled human liver microsomes (pHLM) and in vivo studies in mice have identified several key phase I and phase II metabolites.^{[1][3][4][5][6][7]} The primary metabolic reactions include N-dealkylation, O-demethylation, and reduction of the cyclohexanone ring.^{[3][5]}

Major Metabolites Identified:

- N-despropyl-MXPr (nor-MXPr): Formed via N-dealkylation of the propyl group. This is a major phase I metabolite found in urine, plasma, and fur.^{[3][4][5][6]}
- O-desmethyl-MXPr: Results from the demethylation of the methoxy group.^{[1][3][4][5][6]}

- Dihydro-MXPr: Formed by the reduction of the cyclohexanone moiety.[1][3][4][5][6]
- Desmethyl-MXPr-glucuronide: A significant phase II metabolite, identified as the main metabolite in urine, which extends its detection window up to 24 hours post-administration in mice.[2][3][4][5]



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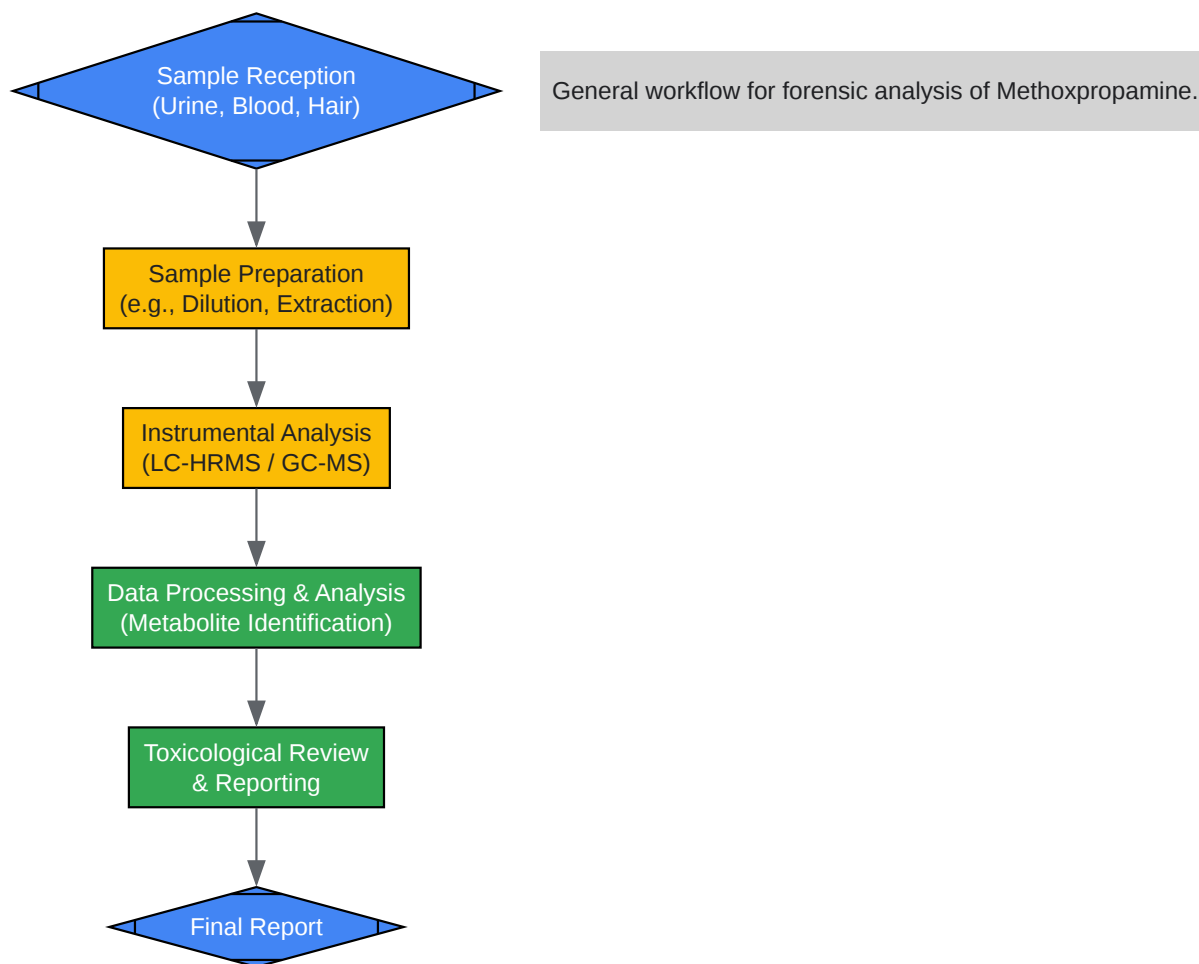
Caption: Primary metabolic pathways of **Methoxpropamine** (MXPr).

Experimental Protocols

The following protocols are based on methodologies described in forensic literature for the analysis of MXPr and its metabolites in various biological specimens.[1][3][4][5] Liquid chromatography coupled with high-resolution mass spectrometry (LC-HRMS) is the preferred technique due to its high sensitivity and specificity.[1][2][8][9]

General Forensic Screening Workflow

A typical workflow for the toxicological analysis of MXPr involves sample reception, preparation, instrumental analysis, and data review.



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Caption: General workflow for forensic analysis of **Methoxpropamine**.

Protocol 1: Analysis of MXPr in Urine and Plasma

This protocol describes a simple "dilute-and-shoot" method for urine and plasma, suitable for rapid screening.

1. Sample Preparation:

- Allow urine or plasma samples to thaw to room temperature.
- Vortex the sample for 10 seconds to ensure homogeneity.
- Pipette 100 μ L of the sample into a microcentrifuge tube.
- Add 300 μ L of a protein precipitation solvent (e.g., acetonitrile/methanol 95:5 v/v) containing an appropriate internal standard.[\[4\]](#)[\[5\]](#)
- Vortex the mixture vigorously for 30 seconds.
- Centrifuge at 10,000 x g for 5 minutes to pellet precipitated proteins.
- Transfer the supernatant to an autosampler vial for analysis.

2. LC-HRMS Instrumentation and Conditions:

- System: An ultra-high-pressure liquid chromatography (UHPLC) system coupled to a quadrupole time-of-flight (QTOF) or Orbitrap high-resolution mass spectrometer.[\[3\]](#)[\[8\]](#)
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.7 μ m particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.5 mL/min.[\[3\]](#)
- Gradient:
 - 0.0 - 0.5 min: 5% B
 - 0.5 - 7.5 min: Ramp to 95% B
 - 7.5 - 8.0 min: Hold at 95% B
 - 8.0 - 8.1 min: Return to 5% B

- 8.1 - 10.0 min: Re-equilibration at 5% B[3]
- Ion Source: Electrospray Ionization (ESI), positive mode.
- Data Acquisition: Full MS scan followed by data-dependent MS/MS fragmentation.

Protocol 2: Analysis of MXPr in Hair

Hair analysis provides a longer detection window, indicating chronic use. This protocol requires a more extensive extraction procedure.

1. Sample Preparation:

- Wash approximately 50 mg of hair sequentially with dichloromethane and methanol to remove external contamination.[5]
- Allow the hair to dry completely.
- Pulverize the dried hair using a bead mill or homogenizer to increase the surface area for extraction.[5]
- To the pulverized hair, add 1 mL of methanol (or an appropriate extraction solvent) and an internal standard.
- Sonicate the mixture for 2 hours at 50°C.
- Centrifuge at 5,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase (95:5 Mobile Phase A:B) and transfer to an autosampler vial for LC-HRMS analysis.

2. Instrumental Analysis:

- Follow the LC-HRMS conditions outlined in Protocol 1.

Data Presentation

The accurate identification of MXPr and its metabolites relies on high-resolution mass data. The table below summarizes the expected exact masses for the parent drug and its key metabolites.

Compound	Formula	Monoisotopic Mass (Da)	[M+H] ⁺ (m/z)
Methoxpropamine (MXPr)	C ₁₆ H ₂₃ NO ₂	261.1729	262.1802
N-despropyl-MXPr (nor-MXPr)	C ₁₃ H ₁₇ NO ₂	219.1259	220.1332
O-desmethyl-MXPr	C ₁₅ H ₂₁ NO ₂	247.1572	248.1645
Dihydro-MXPr	C ₁₆ H ₂₅ NO ₂	263.1885	264.1958
Desmethyl-MXPr-glucuronide	C ₂₁ H ₂₉ NO ₈	423.1893	424.1966

Note: Masses are calculated based on chemical formulas and may vary slightly in experimental data.

An in vivo study in mice provided approximate concentrations of MXPr in urine following intraperitoneal administration, demonstrating the detection window of the parent drug.

Dose	Time Point	Approx. MXPr Concentration (ng/mL)
10 mg/kg	1 hour	6730
10 mg/kg	3 hours	2870
10 mg/kg	6 hours	n/a
10 mg/kg	12 hours	588
10 mg/kg	24 hours	399

Data adapted from Massano et al., Drug Testing and Analysis, 2023.[3] This data is for illustrative purposes of detection over time.

Conclusion

The forensic toxicology screening for **Methoxpropamine** requires sensitive and specific analytical methods capable of identifying both the parent compound and its key metabolites. The protocols detailed in this application note, centered around LC-HRMS, provide a robust framework for the analysis of MXPr in diverse biological matrices such as urine, plasma, and hair. Identifying metabolites like N-despropyl-MXPr and Desmethyl-MXPr-glucuronide is critical for confirming consumption and extending the detection window, thereby aiding toxicologists in providing conclusive evidence in forensic casework.

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